Part 1: Chemical Identity & Hazard Profile[1][2]

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Compound of Interest

Compound Name:	*2-(2-Bromoethyl)oxane*
CAS No.:	*77564-82-0*
Cat. No.:	*B1281432*

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Before initiating disposal, you must validate the chemical identity and understand the dual-hazard nature of this compound: it is both an alkylating agent (due to the bromoethyl group) and a peroxide former (due to the oxane/tetrahydropyran ring).[1]

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Property	Data / Specification
Chemical Name	2-(2-Bromoethyl)oxane; 2-(2-Bromoethyl)tetrahydro-2H-pyran
CAS Number	17739-45-6
Molecular Formula	$C_7H_{13}BrO$
Hazard Class	Irritant, Combustible Liquid, Potential Peroxide Former
Flash Point	~98°C (Closed Cup) - Treat as Combustible
Reactivity	Incompatible with strong oxidizers, strong acids, and strong bases.[1]
RCRA Code	Not P- or U-listed specifically; regulates as D001 (Ignitable) if FP < 60°C (unlikely here but possible in mixtures) or Halogenated Solvent Waste.

Part 2: Pre-Disposal Assessment (The "Stop & Check" Phase)

CRITICAL SAFETY WARNING: As a cyclic ether (oxane), this compound can form explosive organic peroxides upon prolonged storage or exposure to air. Do not disturb old containers with visible crystals or cloudiness around the cap.

Peroxide Testing Protocol

- Frequency: Test any container older than 12 months or if the expiration date is unknown.
- Method: Use commercial peroxide test strips (e.g., Quantofix® or starch-iodide paper).[1]
  - < 20 ppm: Safe for standard disposal.
  - 20–100 ppm: Treat immediately (see Part 4).
  - > 100 ppm:DO NOT MOVE. Contact EHS/Bomb Squad immediately.[1]

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Part 3: Waste Segregation & Storage

Proper segregation prevents dangerous incompatibility reactions (e.g., alkylation of amines or oxidation reactions).

- Primary Waste Stream:Halogenated Organic Solvents.[1]
- Container Type: High-density polyethylene (HDPE) or glass carboys with vented caps.[1]
- Incompatibles (DO NOT MIX WITH):
  - Oxidizers: (e.g., Nitric acid, Peroxides) – Risk of exothermic reaction/fire.
  - Strong Bases: (e.g., Sodium hydroxide, Amines) – Risk of alkylation reactions generating heat and toxic byproducts.
  - Non-Halogenated Solvents: Mixing increases disposal costs significantly; keep separate if possible for cost-efficiency, though safety-wise they are often compatible.[1]

Part 4: Disposal Protocols

Scenario A: Routine Laboratory Waste (Small Scale)

For reaction byproducts or aliquots < 500 mL.[1]

- Deactivation (Optional but Recommended for concentrated reagents):
  - If the reagent is pure and highly reactive, it can be hydrolyzed, but for **2-(2-bromoethyl)oxane**, direct collection is standard due to its relative stability compared to acyl halides.[1]
- Collection:
  - Pour into the designated Halogenated Waste carboy.
  - Record the volume and full chemical name on the hazardous waste tag.[2] Do not use abbreviations.
- Labeling:

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- Must read: "Hazardous Waste - Halogenated Solvent - 2-(2-Bromoethyl)tetrahydro-2H-pyran - [Concentration/Percentage]"

Scenario B: Expired Stock / Peroxide Treatment

For bottles found in storage with < 100 ppm peroxides.[1]

- Reduction Step:
  - Add the solvent to a solution of Ferrous Sulfate ($FeSO_4$) or Sodium Bisulfite.[1]
  - Ratio: Use 1.5 moles of reducing agent per mole of estimated peroxide.
  - Stir gently for 30 minutes to reduce peroxides to alcohols.
- Verification:
  - Retest with peroxide strips to ensure concentration is < 10 ppm.
- Disposal:
  - Dispose of the now-safe organic layer into the Halogenated Waste stream.[1]

Scenario C: Spill Cleanup

For accidental release in the lab.

- Isolate: Evacuate the immediate area. Ensure fume hood ventilation is active.
- PPE: Wear nitrile gloves (double-gloved), lab coat, and safety goggles.
- Absorb:
  - Use a Universal Absorbent Pads or Vermiculite.[1]
  - Do not use paper towels (combustible and potential reaction surface).
- Collect:

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- Scoop absorbed material into a sealable plastic bag or wide-mouth jar.[1]
- Label as "Solid Debris contaminated with Halogenated Organics."

Part 5: Decision Logic & Workflow

The following diagram illustrates the critical decision-making process for disposing of **2-(2-Bromoethyl)oxane**, emphasizing the peroxide check.

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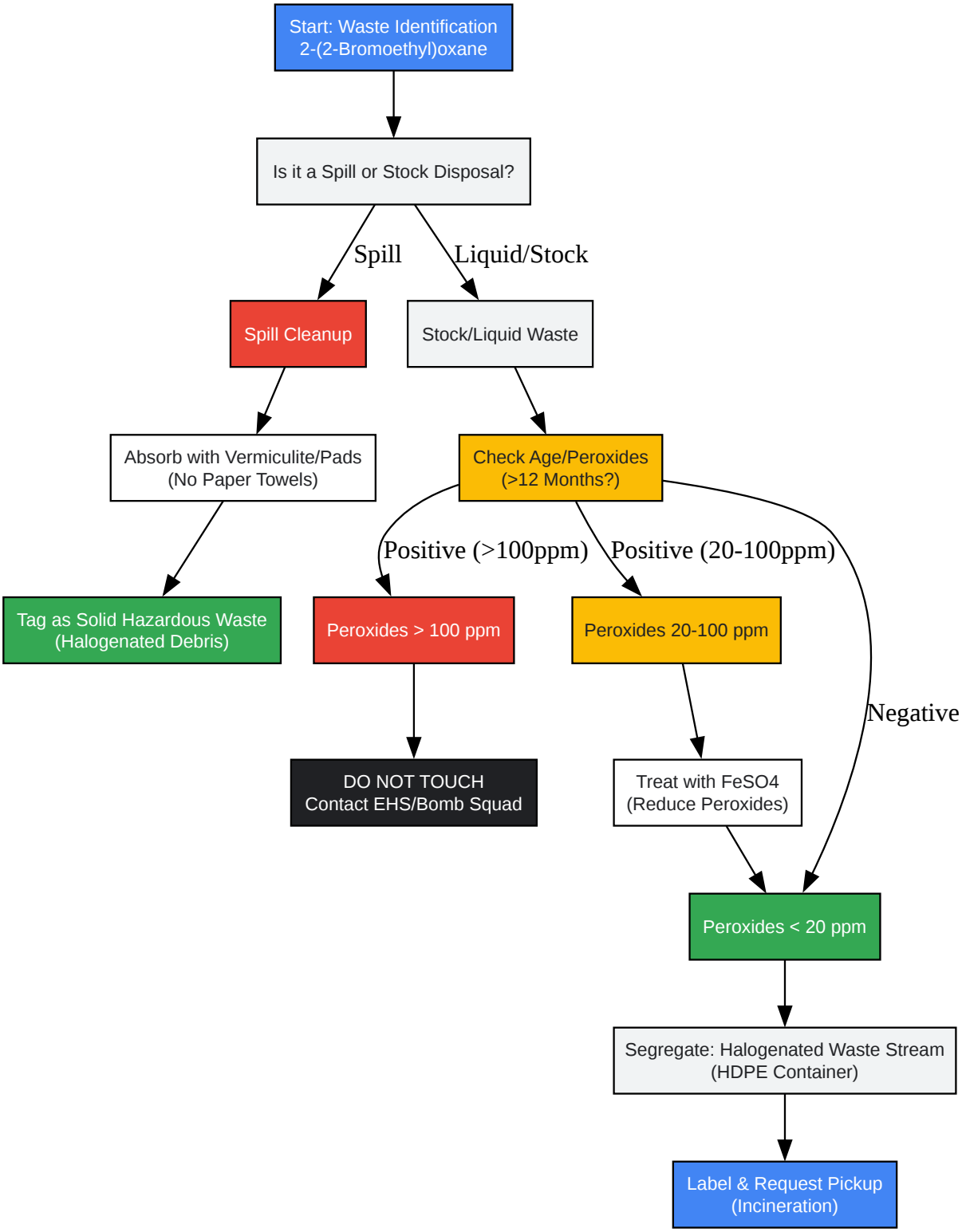

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Caption: Operational workflow for the safe assessment and disposal of **2-(2-Bromoethyl)oxane**, prioritizing peroxide detection.

References

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